

Application Notes and Protocols for the Preparation of Fluvoxamine for Injection

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Disclaimer: The following information pertains to Fluvoxamine. The term "**Fluopipamine**" did not yield relevant results, and it is presumed that "Fluvoxamine" was the intended subject. These protocols are intended for research purposes only and are not a substitute for clinical or pharmaceutical guidelines.

Application Notes

Fluvoxamine is a selective serotonin reuptake inhibitor (SSRI) primarily used in the treatment of obsessive-compulsive disorder.[1][2] It functions by blocking the reuptake of serotonin at the neuronal membrane's serotonin reuptake pump, which enhances the effects of serotonin on 5HT1A autoreceptors.[1] Fluvoxamine also exhibits a notable affinity for the sigma-1 receptor, which may contribute to its broader pharmacological effects, including anti-inflammatory properties.[3][4]

From a formulation perspective, Fluvoxamine is classified as a Biopharmaceutics Classification System (BCS) Class II drug, characterized by low aqueous solubility and high permeability.[2] This poor water solubility presents a challenge for developing injectable formulations.[5] For research applications, Fluvoxamine maleate is often dissolved in organic solvents before being diluted in aqueous buffers.

Chemical and Physical Properties



Property	Value	Reference
CAS Number	61718-82-9	[6]
Molecular Formula	C15H21F3N2O2 · C4H4O4	[6]
Molecular Weight	434.41 g/mol	[6]
Appearance	White or almost white crystalline powder	[6]
Storage Conditions	2-8°C, protect from light	[6]

Solubility Data

Solvent	Solubility	Reference
Water	Sparingly soluble	[6]
Phosphate Buffered Saline (PBS), pH 7.2	~5 mg/mL	[7]
Ethanol	~25 mg/mL	[7]
Dimethyl sulfoxide (DMSO)	Freely soluble, ~30 mg/mL	[6][7]
Methanol	Freely soluble	[6]
Dimethylformamide (DMF)	~30 mg/mL	[7]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution

This protocol describes the preparation of a concentrated stock solution of Fluvoxamine maleate in an organic solvent, suitable for storage and subsequent dilution.

Materials:

• Fluvoxamine maleate powder



- Dimethyl sulfoxide (DMSO) or Ethanol
- Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Aseptically weigh the desired amount of Fluvoxamine maleate powder using a calibrated analytical balance.
- Transfer the powder to a sterile vial.
- Add the required volume of DMSO or ethanol to achieve the desired concentration (e.g., 30 mg/mL in DMSO).
- Vortex the solution until the Fluvoxamine maleate is completely dissolved. Gentle warming or sonication may be used to aid dissolution if precipitation occurs.[8]
- Store the stock solution at -20°C for long-term stability.

Protocol 2: Preparation of a Diluted Aqueous Solution for Injection (Preclinical Research)

This protocol outlines the dilution of the organic stock solution into a physiologically compatible buffer for in vivo studies.

Materials:

- Fluvoxamine maleate stock solution (from Protocol 1)
- Sterile Phosphate Buffered Saline (PBS) or isotonic saline
- Sterile tubes



- Pipettes
- Sterile syringe filter (0.22 μm)

Procedure:

- Thaw the concentrated stock solution at room temperature.
- Calculate the volume of the stock solution needed to achieve the final desired concentration in the injection vehicle.
- In a sterile tube, add the required volume of sterile PBS or isotonic saline.
- While vortexing the buffer, slowly add the calculated volume of the Fluvoxamine maleate stock solution. Note: It is crucial to ensure that the final concentration of the organic solvent is minimal, as organic solvents can have physiological effects.
- Visually inspect the solution for any signs of precipitation. If the solution is not clear, further dilution may be necessary.
- Aseptically filter the final solution through a 0.22 μm syringe filter into a sterile vial.
- The aqueous solution is now ready for use. It is recommended to use freshly prepared aqueous solutions and not to store them for more than one day.[7]

Visualizations

Caption: Experimental workflow for the preparation of Fluvoxamine for injection.

Caption: Simplified signaling pathway of Fluvoxamine.

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